

Physical and chemical properties of C.I. 35760

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Compound of Interest

Compound Name: C.I. Direct Red 84

Cat. No.: B15557289

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Unable to Identify C.I. 35760

Following a comprehensive search of chemical databases and public resources, the identifier "C.I. 35760" does not correspond to a recognized substance within the Colour Index International or other major chemical inventories. The Colour Index is a standard reference database for pigments and dyes, and each entry is assigned a unique C.I. Generic Name and Number.^[1] Our search for "C.I. 35760" did not yield any specific compound, preventing the retrieval of its physical and chemical properties.

Without a valid chemical identifier, it is not possible to provide the requested in-depth technical guide, including data on physical and chemical properties, experimental protocols, or associated biological pathways. The information available for other Colour Index numbers, such as C.I. Reactive Blue 160 or C.I. 74160, cannot be substituted as the properties are specific to their unique molecular structures.^{[2][3]}

We recommend verifying the Colour Index number. If an alternative identifier, such as a common chemical name or a CAS (Chemical Abstracts Service) number, is available, we would be pleased to renew the search and compile the requested technical information.

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References

- 1. royaltalens.com [royaltalens.com]
- 2. C.I. Reactive Blue 160 | C₃₈H₂₃Cl₂N₁₄Na₅O₁₈S₅ | CID 156226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Copper phthalocyanine, CI 74160 (CAS 147-14-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
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